

A Comparative Guide to the Structural Confirmation of 1-Methoxyisoquinolin-3-amine

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Compound of Interest

Compound Name: 1-Methoxyisoquinolin-3-amine

Cat. No.: B1611324

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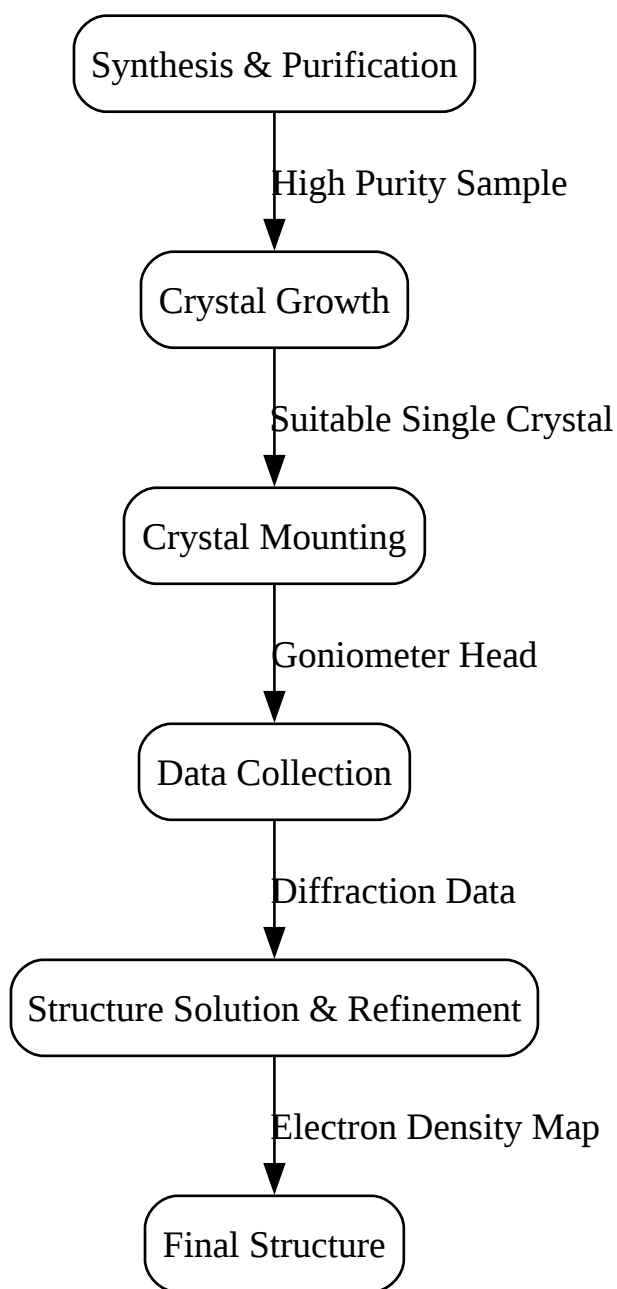
In the landscape of drug discovery and materials science, the unequivocal structural elucidation of novel chemical entities is a cornerstone of progress. For heterocyclic scaffolds like **1-Methoxyisoquinolin-3-amine**, a molecule of interest due to the prevalence of the isoquinoline core in biologically active compounds, precise structural confirmation is not merely a procedural step but a fundamental requirement for understanding its chemical behavior and potential applications.^[1]

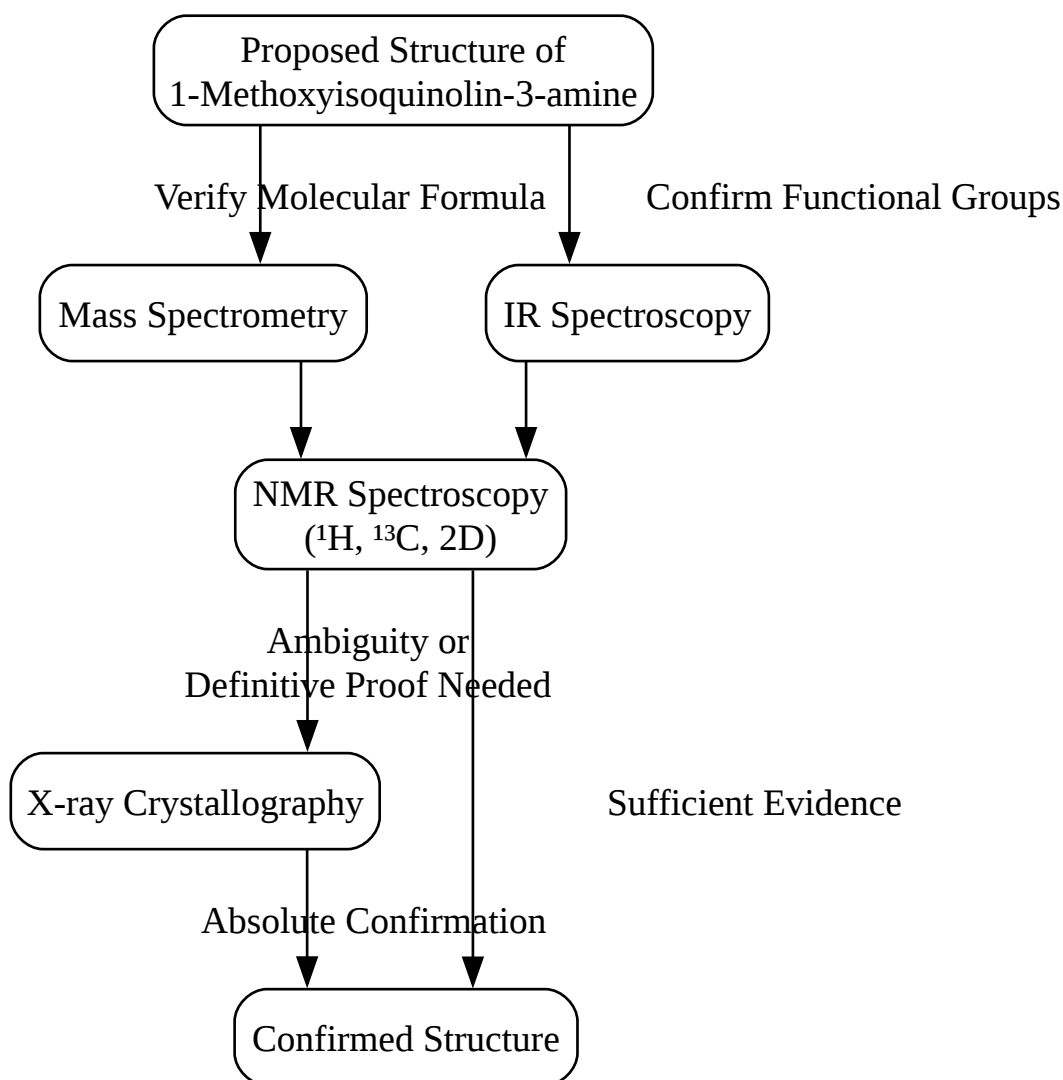
This guide provides a comparative analysis of the principal analytical techniques employed for the structural confirmation of **1-Methoxyisoquinolin-3-amine**. We will delve into the causality behind experimental choices, presenting a self-validating system of protocols. This guide is intended for researchers, scientists, and drug development professionals who require a robust framework for structural verification.

The Gold Standard: Single-Crystal X-ray Crystallography

For the absolute determination of a molecule's three-dimensional structure, single-crystal X-ray diffraction remains the most powerful and definitive technique. It provides precise atomic coordinates, offering unequivocal proof of connectivity, conformation, and stereochemistry. For a novel isoquinoline derivative, this method would definitively confirm the positions of the methoxy and amine substituents on the isoquinoline core.

Experimental Workflow: X-ray Crystallography





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